

# Use of Desipramine in forced swim test and tail suspension test protocols

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## Compound of Interest

Compound Name: Desipramine

Cat. No.: B1205290

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## Application Notes: Desipramine in Preclinical Models of Depression

### A Standard for Assessing Antidepressant Efficacy

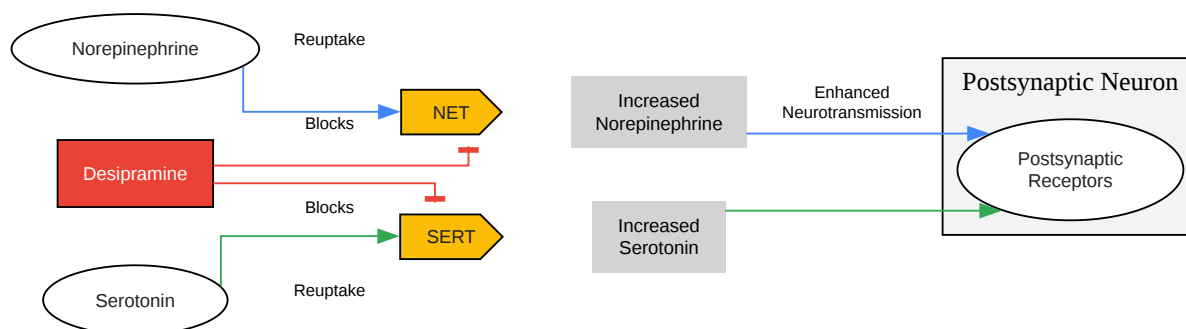
**Desipramine**, a tricyclic antidepressant (TCA), is a cornerstone tool in preclinical research for validating and characterizing new antidepressant compounds. Its well-established efficacy in rodent models of depression, such as the Forced Swim Test (FST) and Tail Suspension Test (TST), provides a reliable benchmark for comparison. **Desipramine** primarily functions by inhibiting the reuptake of norepinephrine and, to a lesser extent, serotonin, leading to increased concentrations of these neurotransmitters in the synaptic cleft.<sup>[1][2][3]</sup> This mechanism of action is believed to underpin its antidepressant effects.<sup>[1][2]</sup>

These application notes provide detailed protocols for the use of **desipramine** in the FST and TST, along with a summary of expected outcomes and a diagram of its core signaling pathway. This information is intended for researchers, scientists, and drug development professionals engaged in the screening and characterization of potential antidepressant therapies.

## Mechanism of Action: Noradrenergic and Serotonergic Modulation

**Desipramine's** primary mechanism of action involves the blockade of the norepinephrine transporter (NET) and the serotonin transporter (SERT) on the presynaptic neuronal

membrane.[1][4] This inhibition of reuptake leads to an accumulation of norepinephrine and serotonin in the synaptic cleft, thereby enhancing neurotransmission.[1][2][3] **Desipramine** exhibits a greater affinity for the NET compared to the SERT.[4] In addition to its effects on neurotransmitter reuptake, **desipramine** can also interact with other receptor systems, including alpha-1 adrenergic and muscarinic cholinergic receptors, which may contribute to its overall pharmacological profile and side effects.[1]



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**Caption: Desipramine's primary mechanism of action.**

## Data Presentation: Desipramine in FST and TST

The following tables summarize the quantitative effects of **desipramine** in the Forced Swim Test and Tail Suspension Test as reported in various studies.

Table 1: Effects of **Desipramine** in the Forced Swim Test (FST)

Animal Model	Desipramine Dose (mg/kg, i.p.)	Key Findings	Reference
Male C57BL/6J Mice	3.2, 10, 32	3.2 mg/kg decreased immobility; 32 mg/kg increased latency to immobility.	[5][6]
Male C57BL/6J Mice	5, 10, 20	Decreased immobility at all doses.	[5]
Male Sprague-Dawley Rats	3.2, 10	Dose-dependent decrease in immobility.	[7]
Rats	Not specified	Reduced immobility time.	[8]

Table 2: Effects of **Desipramine** in the Tail Suspension Test (TST)

Animal Model	Desipramine Dose (mg/kg, i.p.)	Key Findings	Reference
Mice	Not specified	Decreased the duration of immobility.	[9][10][11]
Reserpinized Mice	Not specified	More efficient at reducing immobility compared to non-reserpinized mice.	[12]
Rats	Not specified	Decreased the duration of immobility.	[13]
cF1ko Mice	Chronic administration	Reversed the depression-like phenotype by reducing immobility.	[14]

## Experimental Protocols

### Forced Swim Test (FST) Protocol

The Forced Swim Test is a widely used behavioral paradigm for screening antidepressant drugs.[15] The test is based on the observation that animals, when placed in an inescapable container of water, will eventually cease active escape-oriented behaviors and adopt an immobile posture.[16] Antidepressant treatment typically reduces the duration of immobility.

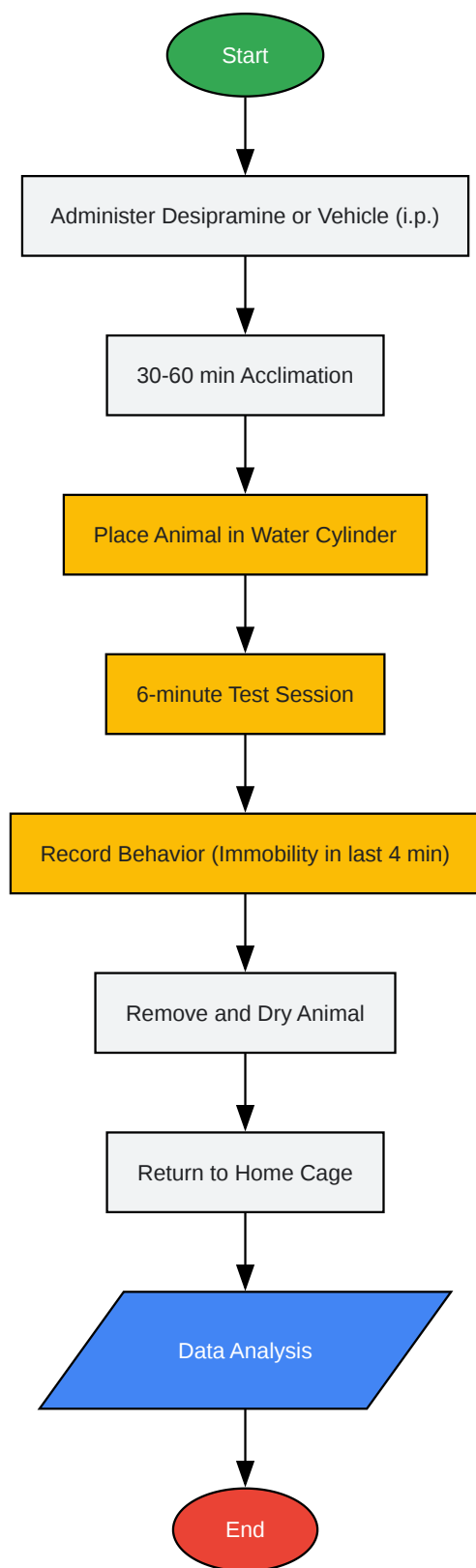
#### Materials:

- Cylindrical container (e.g., 25 cm height, 20 cm diameter for mice; larger for rats)
- Water maintained at 23-25°C
- **Desipramine** hydrochloride
- Vehicle (e.g., physiological saline)
- Syringes and needles for intraperitoneal (i.p.) injection
- Video recording equipment (optional, for later scoring)
- Towels for drying animals

#### Procedure:

- **Drug Administration:** Administer **desipramine** or vehicle via i.p. injection 30-60 minutes before the test.
- **Test Session:** Individually place each animal into the cylinder filled with water to a depth where the animal cannot touch the bottom or escape (e.g., 15 cm for mice).
- **Observation Period:** The total duration of the test is typically 6 minutes.[5] The behavior is often recorded, and the duration of immobility is scored during the last 4 minutes of the test.
- **Definition of Immobility:** Immobility is defined as the cessation of active, escape-oriented behaviors (e.g., struggling, swimming, climbing). The animal is considered immobile when it remains floating with only minimal movements necessary to keep its head above water.

- Post-Test Care: After the 6-minute session, remove the animal from the water, gently dry it with a towel, and return it to its home cage.



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**Caption:** Experimental workflow for the Forced Swim Test.

## Tail Suspension Test (TST) Protocol

The Tail Suspension Test is another widely used behavioral screening tool for potential antidepressant drugs.[9][10][11] The test is based on the principle that when suspended by their tail, rodents will alternate between periods of struggling and immobility. A state of "behavioral despair" is inferred from the duration of immobility, which is reduced by antidepressant treatment.[17]

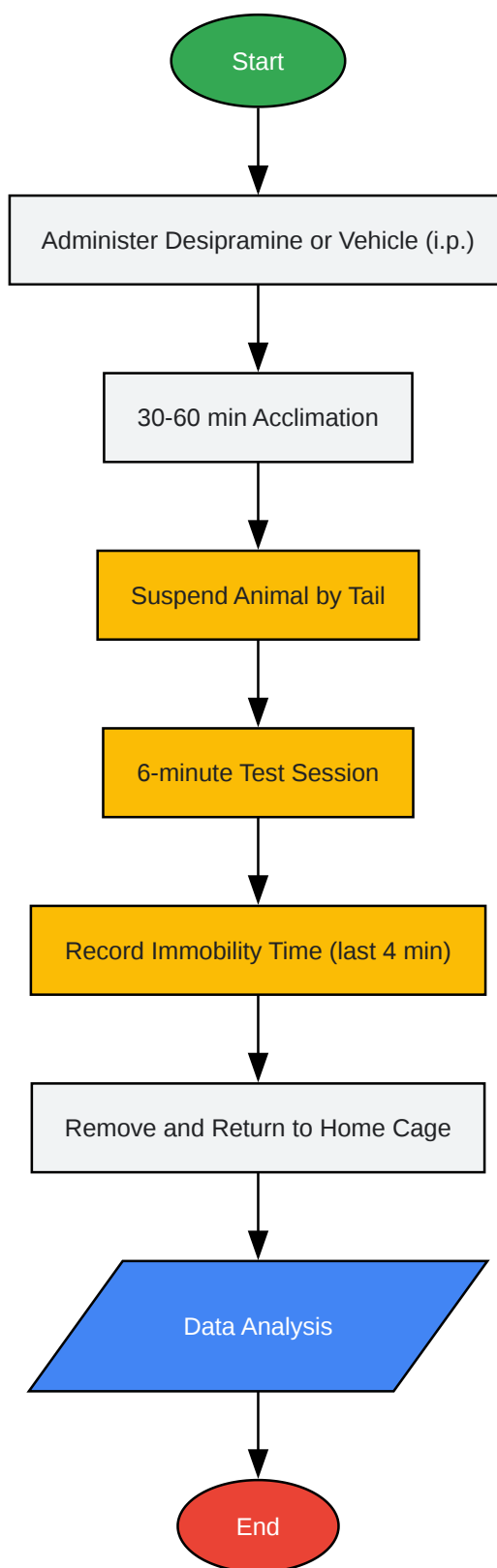
Materials:

- Tail suspension apparatus (a chamber or box that allows the animal to hang freely)
- Adhesive tape
- **Desipramine** hydrochloride
- Vehicle (e.g., physiological saline)
- Syringes and needles for i.p. injection
- Video recording and automated scoring system (recommended for objectivity)

Procedure:

- Drug Administration: Administer **desipramine** or vehicle via i.p. injection 30-60 minutes before the test.
- Suspension: Securely attach a piece of adhesive tape to the animal's tail (approximately 1-2 cm from the tip) and suspend the animal from a hook or bar within the apparatus. The animal should be positioned so that it cannot touch the walls or floor of the chamber.[17]
- Observation Period: The test duration is typically 6 minutes.[9][10][11] The total time the animal remains immobile is recorded, often during the last 4 minutes of the test.

- **Definition of Immobility:** Immobility is defined as the absence of any limb or body movements, except for those required for respiration.
- **Post-Test Care:** After the 6-minute session, carefully remove the animal from the suspension apparatus, remove the tape, and return it to its home cage.



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**Caption:** Experimental workflow for the Tail Suspension Test.



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## References

- 1. What is the mechanism of Desipramine Hydrochloride? [synapse.patsnap.com]
- 2. What is Desipramine Hydrochloride used for? [synapse.patsnap.com]
- 3. Articles [globalrx.com]
- 4. Desipramine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Effects of the antidepressants desipramine and fluvoxamine on latency to immobility and duration of immobility in the forced swim test in adult male C57BL/6J mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Effects of the antidepressants desipramine and fluvoxamine on latency to immobility and duration of immobility in the forced swim test in adult male C57BL/6J mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Factors influencing behavior in the forced swim test - PMC [pmc.ncbi.nlm.nih.gov]
- 9. The tail suspension test: a new method for screening antidepressants in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Anti-immobility activity of different antidepressant drugs using the tail suspension test in normal or reserpinized mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. jneurosci.org [jneurosci.org]
- 15. dpi.nsw.gov.au [dpi.nsw.gov.au]
- 16. animal.research.wvu.edu [animal.research.wvu.edu]
- 17. maze.conductscience.com [maze.conductscience.com]

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